

Proper Disposal of 2-Methyl-5-nitrobenzoic Acid: A Safety and Operational Guide

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Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzoic acid

Cat. No.: B021343

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For researchers and professionals in drug development, the meticulous management of chemical reagents is fundamental to laboratory safety and environmental stewardship. This document provides a comprehensive, step-by-step protocol for the proper disposal of **2-Methyl-5-nitrobenzoic acid**, compiled from current safety data sheets and chemical handling guidelines.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate personal protective equipment (PPE). This includes, but is not limited to, chemical-resistant gloves, eye protection (safety glasses or goggles), and a lab coat. All handling of **2-Methyl-5-nitrobenzoic acid** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.^[1]

Quantitative Data for Safe Handling

The following table summarizes key quantitative data for **2-Methyl-5-nitrobenzoic acid**, which is crucial for its safe handling and storage.

Property	Value
CAS Number	1975-52-6
Molecular Weight	181.15 g/mol [2]
Appearance	Needles or beige solid[2][3]
Melting Point	175-180 °C (347-356 °F)[2][4]
Solubility in Water	Insoluble (< 1 mg/mL at 72 °F)[2][3][4]
log Pow	1.9[1]

Step-by-Step Disposal Protocol

The disposal of **2-Methyl-5-nitrobenzoic acid** must be in strict adherence to local, regional, and national hazardous waste regulations.[1] The subsequent protocol details the general procedures for its safe disposal.

Waste Collection and Storage

- Collection: Collect waste **2-Methyl-5-nitrobenzoic acid** in a designated, properly labeled, and sealed container.
- Storage: Store the waste container in a cool, dry, and well-ventilated area. It should be kept away from incompatible materials such as strong oxidizing agents and strong bases.[1]

Small Spills and Residue Cleanup

In the event of a small spill, follow these steps:

- Ventilation and Ignition Sources: Ensure the area is well-ventilated and remove any potential sources of ignition, as the compound is likely combustible.[2][3]
- Dampening: To prevent the formation of dust, dampen the spilled solid material with acetone. [3]
- Collection: Carefully transfer the dampened material into a suitable container for chemical waste. Use absorbent paper dampened with acetone to collect any remaining residue.[3]

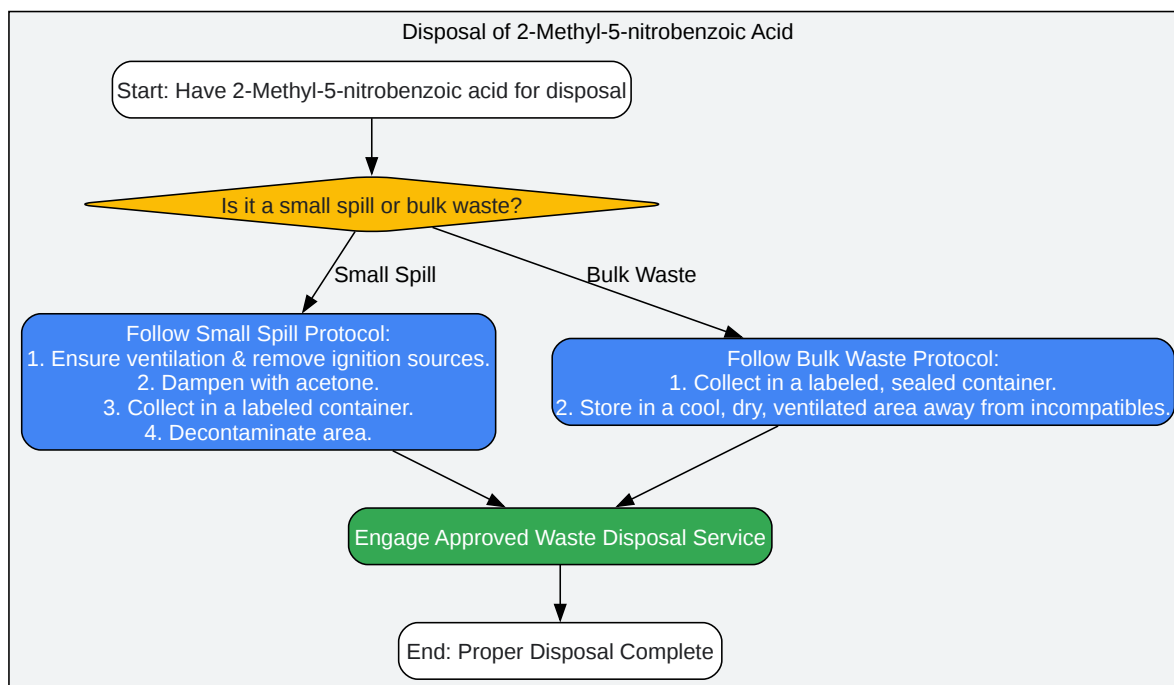
- Decontamination: The contaminated surfaces should be washed first with acetone and then with a strong soap and water solution.[3]
- Sealing: Seal the absorbent paper and any contaminated clothing in a vapor-tight plastic bag for disposal.[3]

Final Disposal

- Hazardous Waste Classification: Chemical waste generators are responsible for determining if a discarded chemical is classified as a hazardous waste.[1]
- Professional Disposal: Dispose of the contents and container through an approved waste disposal plant.[1] Do not allow the chemical to be released into the environment or flushed down the drain.[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Methyl-5-nitrobenzoic acid**.



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Caption: Disposal decision workflow for **2-Methyl-5-nitrobenzoic acid**.

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